

Epoxyquinomicin D: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Epoxyquinomicin D*

Cat. No.: *B1230221*

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Introduction

Epoxyquinomicin D is a naturally occurring antibiotic belonging to the epoxyquinone class of compounds. Isolated from the fermentation broth of *Amycolatopsis* sp. MK299-95F4, it is a member of the epoxyquinomicin family, which also includes epoxyquinomicins A, B, and C[1][2][3]. Structurally, **Epoxyquinomicin D** is the reduced derivative of Epoxyquinomicin A[3][4]. This technical guide provides an in-depth overview of the physico-chemical properties, experimental protocols for its isolation and characterization, and insights into its biological activities and potential mechanisms of action.

Physico-Chemical Properties

The fundamental physico-chemical characteristics of **Epoxyquinomicin D** are summarized in the table below, providing a quantitative snapshot of its key properties.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₂ NO ₆ Cl	[3]
Molecular Weight	325.70 g/mol	Calculated from molecular formula
Appearance	Acidic nature	[3]
Melting Point	163-168 °C (decomposition)	[3]
Solubility	Soluble in methanol, acetone, and ethyl acetate; slightly soluble in chloroform; insoluble in n-hexane.	[3]
Specific Rotation	$[\alpha]D^{25} +142^\circ$ (c 1.0, methanol)	[5]

Spectral Data

The structural elucidation of **Epoxyquinomicin D** has been supported by various spectroscopic techniques.

Infrared (IR) Spectroscopy: The IR spectrum of **Epoxyquinomicin D** shows characteristic absorption bands for an amide carbonyl group at 1640–1670 cm⁻¹ and a hydroxyl group at 3430–3450 cm⁻¹[3].

UV-Visible Spectroscopy: The UV spectrum of **Epoxyquinomicin D** is similar to that of Epoxyquinomicin C[3].

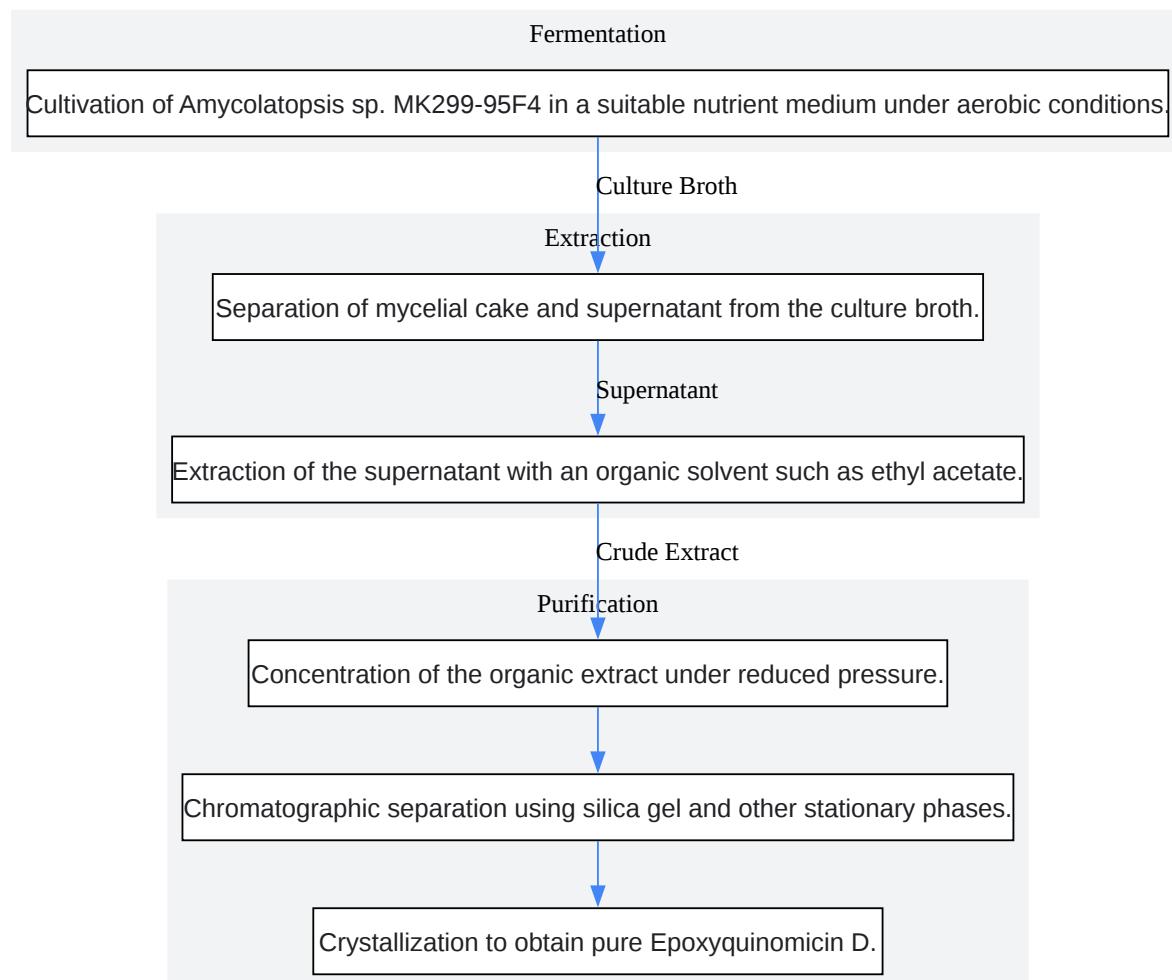
Nuclear Magnetic Resonance (NMR) Spectroscopy: The ¹H and ¹³C NMR chemical shifts for **Epoxyquinomicin D** in CD₃OD are detailed in the table below[3].

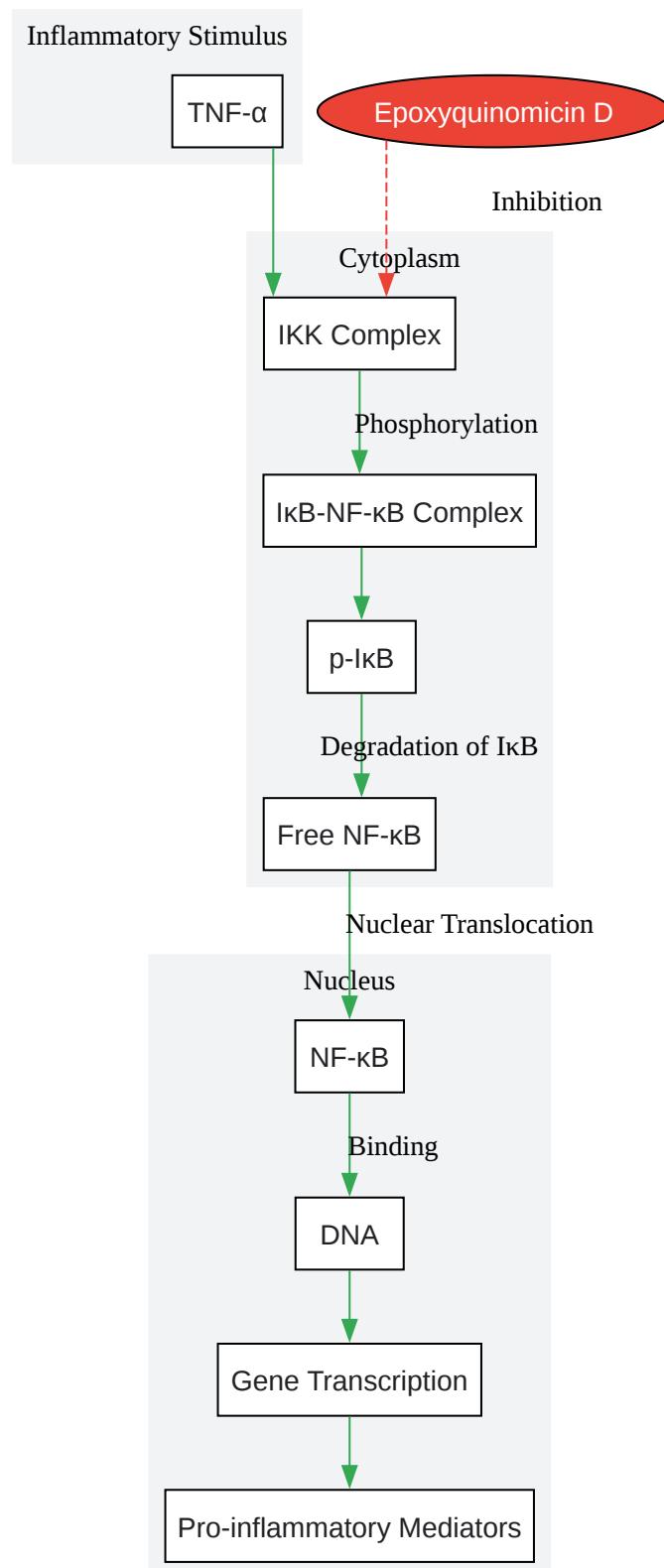
Position	^{13}C Chemical Shift (ppm)	^1H Chemical Shift (ppm, multiplicity, J in Hz)
1	70.4	4.49 (m)
2	134.5	-
3	143.1	7.23 (s)
4	200.1	-
5	61.8	-
6	64.6	3.24 (d, 2.5)
7	62.1	3.70 (d, 12.5), 3.80 (d, 12.5)
1'	117.9	-
2'	155.6	-
3'	120.1	7.63 (d, 8.0)
4'	129.5	7.00 (dd, 8.0, 8.0)
5'	125.5	7.39 (d, 8.0)
6'	123.0	-

Experimental Protocols

Isolation and Purification of Epoxyquinomicin D

Epoxyquinomicin D is produced by the actinomycete strain *Amycolatopsis* sp. MK299-95F4. The following protocol outlines the general steps for its fermentation, isolation, and purification[1][2][3].



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